

Technical Safety & Handling Guide: 2-Methoxy-2-phenylethan-1-amine Hydrochloride[1]

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Compound of Interest

Compound Name: 2-Methoxy-2-phenylethan-1-amine

CAS No.: 3490-79-7

Cat. No.: B2833967

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Executive Summary & Chemical Identity[1][2][3][4][5]

This guide provides an in-depth technical analysis of **2-methoxy-2-phenylethan-1-amine** hydrochloride, a specialized chiral building block often used in the synthesis of neuroactive compounds and peptidomimetics.[1] Unlike generic Safety Data Sheets (SDS), this document bridges the gap between regulatory compliance and practical laboratory application, focusing on the mechanistic reasons behind safety protocols.

Chemical Identification Matrix

Parameter	Technical Detail
IUPAC Name	2-methoxy-2-phenylethan-1-amine hydrochloride
Common Synonyms	-methoxy-phenethylamine HCl; 2-methoxy-2-phenylethylamine HCl
CAS Number	62064-68-0 (Racemic) / 64715-86-2 ((R)-isomer)
Molecular Formula	
Molecular Weight	187.67 g/mol
Structure	Phenyl ring functionalized at the -position with a methoxy group; primary amine at -position.[1]
Physical State	White to off-white crystalline solid.[1][2][3][4]
Solubility	High solubility in Water, Methanol, Ethanol; Insoluble in non-polar solvents (Hexane, Et2O).

Hazard Profiling & Mechanistic Toxicology[1]

While often classified generically, the safety profile of this compound is dictated by two structural features: the primary amine (irritant/corrosive potential) and the benzylic ether (metabolic stability/reactivity).

GHS Classification (Self-Validated)

Based on structural analogs (phenethylamines) and pKa analysis:

- Signal Word:WARNING (Treat as DANGER for concentrated free base).
- Hazard Statements:

- H302: Harmful if swallowed (Neuroactive potential).[1]
- H315: Causes skin irritation (Acidic salt hydrolysis).[1]
- H319: Causes serious eye irritation.[1][5][6][7]
- H335: May cause respiratory irritation.[1][5][6]

The "Why" Behind the Hazards

- Acidity of the Salt: The hydrochloride salt acts as a weak acid in aqueous solution ([1]). Upon contact with mucous membranes (eyes/lungs), it hydrolyzes to release protons, causing immediate irritation.
- Neuroactivity: Structurally, this compound is a -substituted phenethylamine.[1][4] While the methoxy group reduces potency compared to amphetamines, it retains lipophilicity, facilitating blood-brain barrier (BBB) penetration if the free base is liberated in vivo [1].
- Benzylic Reactivity: The benzylic position is susceptible to oxidative metabolism, potentially forming reactive aldehyde intermediates in biological systems.[1]

Storage, Stability & Handling Protocols[1][8]

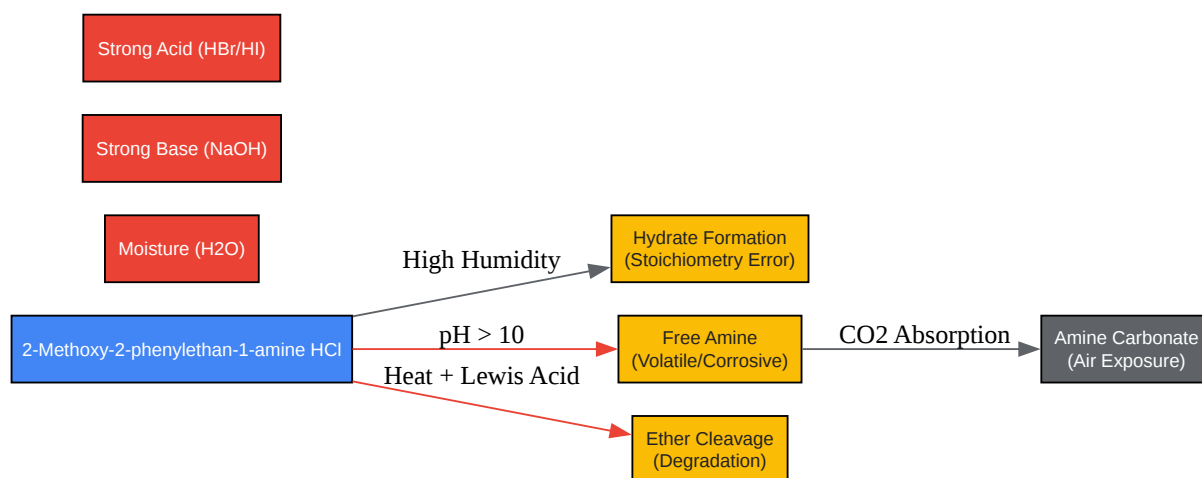
Hygroscopicity Management

Amine salts are notoriously hygroscopic.[1] Moisture absorption leads to "clumping," which alters stoichiometry in precise synthesis.[1]

- Protocol: Store in a desiccator or under inert atmosphere (or Ar).
- Verification: If the solid appears "sticky" or translucent, recrystallize from Ethanol/Et₂O before use in sensitive catalysis.

Stability Logic Diagram (DOT)

The following diagram illustrates the stability profile and potential degradation pathways researchers must avoid.



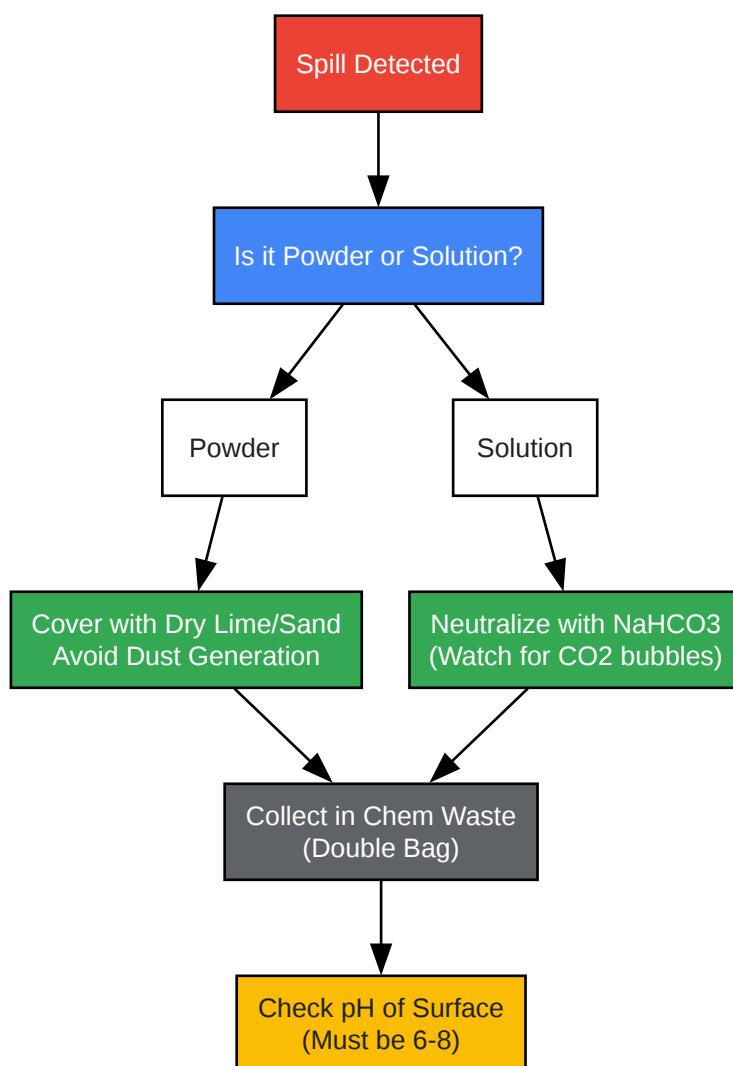
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Figure 1: Stability and degradation pathways.[1] Note that the benzylic ether is relatively stable to weak acids but cleaves under strong Lewis acidic conditions.

Emergency Response & Spill Management

Spill Decision Logic

Treat spills as Acidic Corrosives. Do not simply wipe with water, as this spreads the acidity.[1]



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Figure 2: Step-by-step decision tree for managing laboratory spills.

First Aid Causality

- Eye Contact: Flush for 15 minutes. Mechanism: The HCl salt is hypertonic and acidic; immediate dilution prevents corneal protein denaturation.[1]
- Skin Contact: Wash with soap and water.[1] Mechanism: Lipophilic amines penetrate the dermis; soap is required to emulsify and remove the organic cation effectively.[1]

Analytical Verification (Quality Control)[1]

To ensure the integrity of the compound before use in clinical or preclinical workflows, use the following self-validating analytical markers.

NMR Interpretation (Proton)

Solvent: DMSO-d6 or Methanol-d4[1]

Chemical Shift ()	Multiplicity	Integration	Assignment	Structural Logic
7.30 - 7.45	Multiplet	5H	Ar-H	Phenyl ring protons.[1]
8.30 - 8.50	Broad Singlet	3H		Ammonium protons (exchanges with).[1]
4.35 - 4.45	dd or t	1H	Ar-CH-O	Deshielded benzylic proton (diagnostic).[1]
3.20	Singlet	3H	-OCH ₃	Methoxy group (sharp singlet).[1]
2.90 - 3.10	Multiplet	2H	-CH ₂ -N	Alpha-protons to the nitrogen.[1]

Mass Spectrometry (LC-MS)

- Expected Mass:

m/z (Free base).[1]

- Artifacts: If you see

, this indicates demethylation (loss of

, often due to high source energy or sample degradation) [2].

Synthesis & Application Notes

Benzylic Ether Cleavage

When using this building block, be aware that the methoxy group is a benzylic ether.

- Risk: It can be cleaved under standard hydrogenolysis conditions () often used to remove Cbz groups or reduce nitro groups.
- Prevention: If retaining the methoxy group is required during reduction steps, avoid Pd/C; use chemoselective reductants like or for nitro reductions [3].

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